Theliatinib In Vitro Cell-Based Assay Protocol

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Compound of Interest

Compound Name:	*Theliatinib*
CAS No.:	*1353644-70-8*
Cat. No.:	*B611334*

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Introduction

Theliatinib (formerly known as HMPL-309) is a potent and selective, orally available, ATP-competitive inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[1] It demonstrates significant activity against both wild-type EGFR and clinically relevant mutants, such as the T790M/L858R double mutant, which is associated with resistance to other EGFR inhibitors.[2][3] This application note provides detailed protocols for essential in vitro cell-based assays to characterize the activity of **Theliatinib**, including an EGFR kinase inhibition assay, a cell viability assay, and a Western blot analysis to assess the inhibition of downstream signaling pathways.

Mechanism of Action

Theliatinib exerts its anti-tumor effects by binding to the ATP-binding site of the EGFR, preventing its autophosphorylation and the subsequent activation of downstream signaling cascades crucial for cell proliferation, survival, and metastasis.[1][4] Key among these are the PI3K/AKT and RAS/RAF/MEK/ERK pathways. By inhibiting EGFR, **Theliatinib** effectively blocks these pro-survival signals, leading to cell growth arrest and apoptosis in EGFR-

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dependent tumor cells. **Theliatinib** exhibits a high degree of selectivity for EGFR over other kinases, minimizing off-target effects.[2][3]

Data Presentation

Theliatinib Kinase Inhibitory Activity

Target	Assay Type	Parameter	Value
Wild-Type EGFR	Cell-free	Ki	0.05 nM[2][3]
Wild-Type EGFR	Cell-free	IC50	3 nM[2][3]
EGFR T790M/L858R Mutant	Cell-free	IC50	22 nM[2][3]

Theliatinib Cellular Activity

Cell Line	Assay Type	Parameter	Value
A431 (EGFR overexpressing)	EGFR Phosphorylation	IC50	7 nM[3]
A431	Cell Viability (CCK-8)	IC50	80 nM[3]
H292	Cell Viability (CCK-8)	IC50	58 nM[3]
FaDu	Cell Viability (CCK-8)	IC50	354 nM[3]

Representative Dose-Dependent Inhibition of Downstream Signaling*

Treatment	Concentration	% Inhibition of p-AKT (Ser473)	% Inhibition of p-ERK1/2 (Thr202/Tyr204)
EGFR Inhibitor	0.3 µM	~20-30%	~40-50%
EGFR Inhibitor	5 µM	~60-70%	~80-90%

*Note: Quantitative data for downstream signaling inhibition by **Theliatinib** is not readily available in the public domain. The data presented is representative of potent EGFR inhibitors,

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such as Gefitinib and Erlotinib, in EGFR-dependent cell lines like A431 and is intended for illustrative purposes.

Experimental Protocols

In Vitro EGFR Kinase Inhibition Assay (LanthaScreen® Eu Kinase Binding Assay)

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) assay to measure the binding of **Theliatinib** to the EGFR kinase domain.

Materials:

- EGFR Kinase (recombinant)
- LanthaScreen® Eu-anti-Tag Antibody
- Kinase Tracer (Alexa Fluor® 647-labeled, ATP-competitive)
- Kinase Buffer
- **Theliatinib**
- Staurosporine (positive control)
- 384-well plate

Procedure:

- Compound Preparation: Prepare a serial dilution of **Theliatinib** in kinase buffer.
- Kinase/Antibody Mixture: Prepare a 2X solution of EGFR kinase and Eu-anti-Tag antibody in kinase buffer.
- Tracer Solution: Prepare a 4X solution of the kinase tracer in kinase buffer.
- Assay Assembly:
  - Add 4 µL of the serially diluted **Theliatinib** or control to the wells of a 384-well plate.

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- Add 8 µL of the 2X kinase/antibody mixture to all wells.
- Add 4 µL of the 4X tracer solution to all wells.

- Incubation: Incubate the plate at room temperature for 60 minutes, protected from light.
- Data Acquisition: Read the plate on a TR-FRET compatible plate reader, measuring the emission at 665 nm and 615 nm.
- Data Analysis: Calculate the emission ratio (665 nm / 615 nm) and plot against the **Theliatinib** concentration to determine the IC50 value.

Cell Viability Assay (CCK-8)

This protocol outlines a colorimetric assay to determine the effect of **Theliatinib** on the viability of cancer cell lines.

Materials:

- Cancer cell lines (e.g., A431, H292, FaDu)
- Complete growth medium (e.g., DMEM with 10% FBS)
- **Theliatinib**
- Cell Counting Kit-8 (CCK-8) solution
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete growth medium. Incubate for 24 hours at 37°C and 5% CO2.
- Compound Treatment: Prepare a serial dilution of **Theliatinib** in complete growth medium. Add 10 µL of the diluted **Theliatinib** or vehicle control to the appropriate wells.

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- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO2.
- CCK-8 Addition: Add 10 µL of CCK-8 solution to each well.
- Final Incubation: Incubate the plate for 1-4 hours at 37°C and 5% CO2, until a visible color change is observed.
- Data Acquisition: Measure the absorbance at 450 nm using a microplate reader.[1][2][5]
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control and plot against **Theliatinib** concentration to determine the IC50 value.

Western Blot Analysis of EGFR Signaling Pathway

This protocol describes the detection of total and phosphorylated EGFR, AKT, and ERK in cell lysates following treatment with **Theliatinib**.

Materials:

- Cancer cell line (e.g., A431)
- Complete growth medium
- **Theliatinib**
- Ice-cold PBS
- RIPA Lysis Buffer (supplemented with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels
- Nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)

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- Primary antibodies (anti-EGFR, anti-p-EGFR (Tyr1068), anti-AKT, anti-p-AKT (Ser473), anti-ERK1/2, anti-p-ERK1/2 (Thr202/Tyr204), and a loading control like anti-β-actin)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Cell Culture and Treatment: Seed A431 cells and grow to 70-80% confluency. Treat the cells with various concentrations of **Theliatinib** for a specified time (e.g., 2-24 hours).
- Cell Lysis:
  - Wash the cells twice with ice-cold PBS.
  - Add ice-cold RIPA buffer to the plate and scrape the cells.
  - Transfer the lysate to a microcentrifuge tube and incubate on ice for 30 minutes.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C.[6]
  - Collect the supernatant containing the protein lysate.
- Protein Quantification: Determine the protein concentration of each lysate using the BCA Protein Assay Kit.
- Sample Preparation: Mix equal amounts of protein (e.g., 20-30 µg) with Laemmli sample buffer and boil at 95-100°C for 5 minutes.
- SDS-PAGE and Transfer:
  - Load the samples onto an SDS-PAGE gel and perform electrophoresis.
  - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- Immunoblotting:

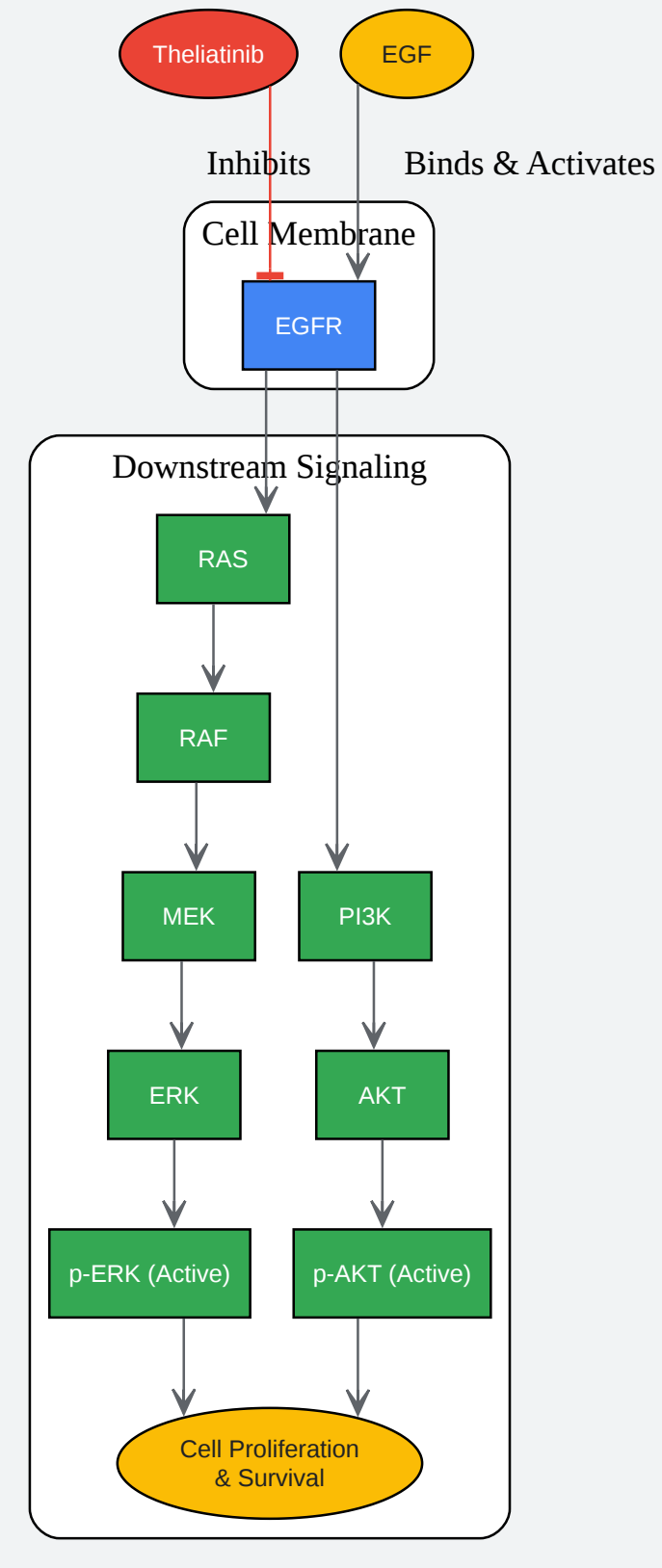
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- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.
- Wash the membrane three times with TBST.
- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.

- Detection:
  - Apply the ECL substrate to the membrane.
  - Capture the chemiluminescent signal using an imaging system.
- Data Analysis: Quantify the band intensities using densitometry software. Normalize the phosphorylated protein levels to the total protein levels.

Visualizations

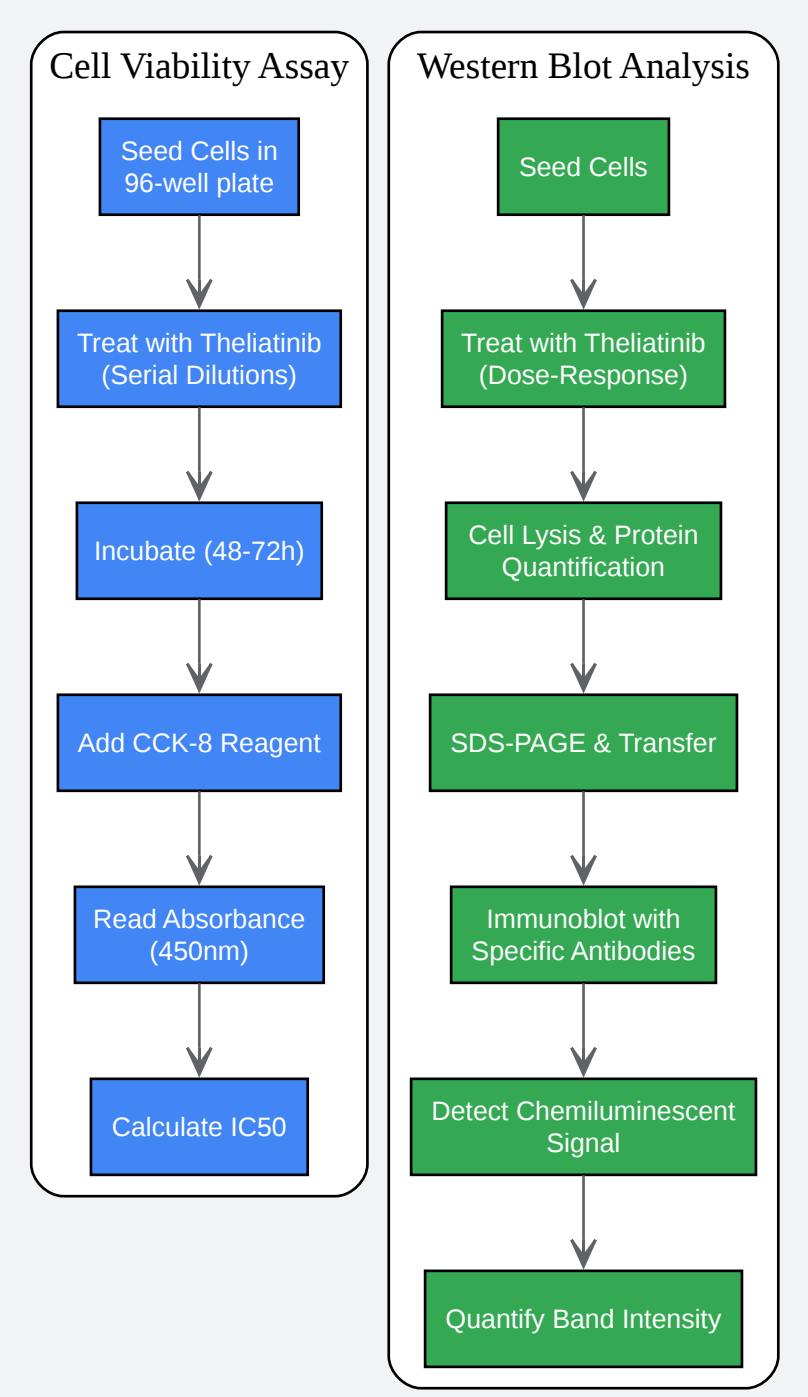
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Caption: **Theliatinib** inhibits EGFR signaling, blocking downstream AKT and ERK pathways.

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Caption: Workflow for cell viability and Western blot analysis of **Theliatinib**.

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